

Structure elucidation of Methyl 3-((tert-butoxycarbonyl)amino)picolinate

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Compound of Interest

| | |
|----------------|---|
| Compound Name: | Methyl 3-((tert-butoxycarbonyl)amino)picolinate |
| Cat. No.: | B1463189 |

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An In-depth Technical Guide to the Structure Elucidation of **Methyl 3-((tert-butoxycarbonyl)amino)picolinate**

For Researchers, Scientists, and Drug Development Professionals

Foreword: The Imperative of Structural Integrity in Synthesis

Methyl 3-((tert-butoxycarbonyl)amino)picolinate is a pyridine-based organic compound of significant interest in medicinal chemistry and materials science. As a derivative of picolinic acid, it serves as a versatile building block for constructing more complex molecules, including ligands for metal ion complexation and novel pharmaceutical agents.^{[1][2]} The molecule incorporates three key chemical motifs: a pyridine ring, a methyl ester, and a tert-butoxycarbonyl (Boc) protected amine. The precise arrangement of these functional groups is critical to its reactivity and utility.

Therefore, unambiguous structure elucidation is not merely a procedural step but the cornerstone of scientific validity. It confirms the success of a synthetic route, establishes the purity of the material, and ensures that subsequent research is based on a molecule of known and correct constitution. This guide provides a comprehensive, multi-technique approach to the structural verification of **Methyl 3-((tert-butoxycarbonyl)amino)picolinate**, grounded in the principles of modern analytical chemistry. We will explore not just the data generated but the

scientific rationale behind each analytical choice, providing a self-validating framework for researchers.

Molecular Blueprint and Physicochemical Properties

A foundational understanding begins with the molecule's basic structural and physical characteristics.

- Molecular Formula: $C_{12}H_{16}N_2O_4$
- Molecular Weight: 252.27 g/mol [\[3\]](#)[\[4\]](#)
- IUPAC Name: Methyl 3-{{(tert-butyl)oxycarbonyl}amino}pyridine-2-carboxylate

The molecule's structure, with a logical atom numbering scheme for spectroscopic assignment, is presented below.

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References

- 1. Unraveling the Crystal Structures of Picolinic Acid Derivatives: Synthesis, Packing, Interactions, and Conformational Flexibility - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Unraveling the Crystal Structures of Picolinic Acid Derivatives: Synthesis, Packing, Interactions, and Conformational Flexibility - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 912369-42-7|Methyl 3-((tert-butoxycarbonyl)amino)picolinate|BLD Pharm [bldpharm.com]
- 4. 4-(((Tert-butoxycarbonyl)amino)methyl)picolinic acid | $C_{12}H_{16}N_2O_4$ | CID 44630157 - PubChem [pubchem.ncbi.nlm.nih.gov]
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